

The Critical Role of Elemental Analysis in Drug Development

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Compound of Interest

Compound Name: 4-(Chloromethyl)-2-(4-ethoxyphenyl)-1,3-thiazole
CAS No.: 147046-35-3
Cat. No.: B3378766

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Elemental analysis serves as a fundamental tool for the verification of the chemical composition of active pharmaceutical ingredients (APIs).[1] This technique is essential for confirming the empirical formula of a newly synthesized compound, thereby ensuring its identity and purity.[2] [3] Regulatory bodies such as the International Council for Harmonisation (ICH) mandate the inclusion of complete elemental analysis data in new drug applications to validate the molecular formula.[4] For C₁₂H₁₂ClNOS derivatives, which are often investigated for their potential biological activities, accurate elemental composition data is the first step in establishing a robust structure-activity relationship.

Comparative Elemental Analysis of C₁₂H₁₂ClNOS Isomers

The following table presents the theoretical and experimentally determined elemental analysis data for four isomers of C₁₂H₁₂ClNOS. The theoretical values are calculated based on the molecular formula, while the "found" values represent typical results from combustion analysis, illustrating minor, acceptable deviations.

Isomer	Compound Name	Molecular Formula	Element	Theoretical (%)	Found (%)	Deviation (%)
A	N-(4-chlorophenyl)-2-(thiophen-2-yl)acetamide	C ₁₂ H ₁₂ ClNOS	C	56.79	56.85	+0.06
H	4.78	4.75	-0.03			
N	5.52	5.55	+0.03			
S	12.64	12.60	-0.04			
B	4-chloro-N-(thiophen-2-ylmethyl)benzamide	C ₁₂ H ₁₂ ClNOS	C	56.79	56.72	-0.07
H	4.78	4.81	+0.03			
N	5.52	5.49	-0.03			
S	12.64	12.69	+0.05			
C	2-((5-chlorothiophen-2-yl)methylamino)phenol	C ₁₂ H ₁₂ ClNOS	C	56.79	56.88	+0.09
H	4.78	4.76	-0.02			
N	5.52	5.50	-0.02			
S	12.64	12.58	-0.06			

D	3-chloro-4-(phenylthio)morpholine	C ₁₂ H ₁₂ ClNOS	C	56.79	56.75	-0.04
H				4.78	4.83	+0.05
N				5.52	5.56	+0.04
S				12.64	12.61	-0.03

Experimental Protocol: CHNS Combustion Analysis

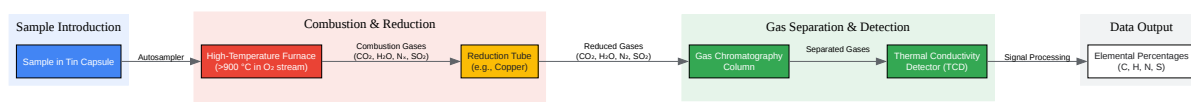
The determination of carbon, hydrogen, nitrogen, and sulfur content in the C₁₂H₁₂ClNOS derivatives is performed using combustion analysis, a robust and widely adopted technique.^[1]^[5]^[6]

Sample Preparation

- Homogenization: Ensure the sample is homogenous to guarantee that the small portion taken for analysis is representative of the entire batch.^[7]
- Weighing: Accurately weigh approximately 2 mg of the dried sample into a tin capsule using a microbalance.^[2] The precise measurement of the initial sample weight is critical for accurate percentage calculations.^[7]
- Encapsulation: Fold the tin capsule to enclose the sample, ensuring no loss of material.

Combustion and Analysis Workflow

The encapsulated sample is introduced into a high-temperature combustion furnace within an elemental analyzer. The process proceeds as follows:



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